

"6-Bromo-2,3-dicyanonaphthalene CAS number and molecular weight"

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Compound of Interest

Compound Name: 6-Bromo-2,3-dicyanonaphthalene

Cat. No.: B1332548

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Technical Guide: 6-Bromo-2,3-dicyanonaphthalene

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromo-2,3-dicyanonaphthalene is a substituted aromatic compound of significant interest in the fields of materials science and medicinal chemistry. Primarily, it serves as a key precursor in the synthesis of naphthalocyanines. These larger macrocyclic molecules possess unique photophysical properties, including strong absorbance in the near-infrared (NIR) region, making them highly valuable for applications such as photodynamic therapy (PDT) and bio-imaging. The introduction of a bromine substituent on the naphthalene core allows for further functionalization, enabling the fine-tuning of the resulting naphthalocyanine's properties for specific applications. This guide provides a comprehensive overview of the chemical properties, synthesis, and handling of **6-Bromo-2,3-dicyanonaphthalene**.

Core Data and Physical Properties

The fundamental chemical and physical properties of **6-Bromo-2,3-dicyanonaphthalene** are summarized in the table below for quick reference.

Property	Value
CAS Number	70484-02-5[1]
Molecular Formula	C ₁₂ H ₅ BrN ₂ [1]
Molecular Weight	257.09 g/mol [1]
Appearance	White to light yellow powder/crystal
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and acetone.

Synthesis Protocols

The synthesis of **6-Bromo-2,3-dicyanonaphthalene** can be achieved through a multi-step process starting from o-xylene. While a detailed experimental protocol for this specific synthesis is not readily available in the public domain, the synthetic strategy involves three key transformations. For context and utility, a detailed protocol for the synthesis of the parent compound, 2,3-dicyanonaphthalene, is also provided.

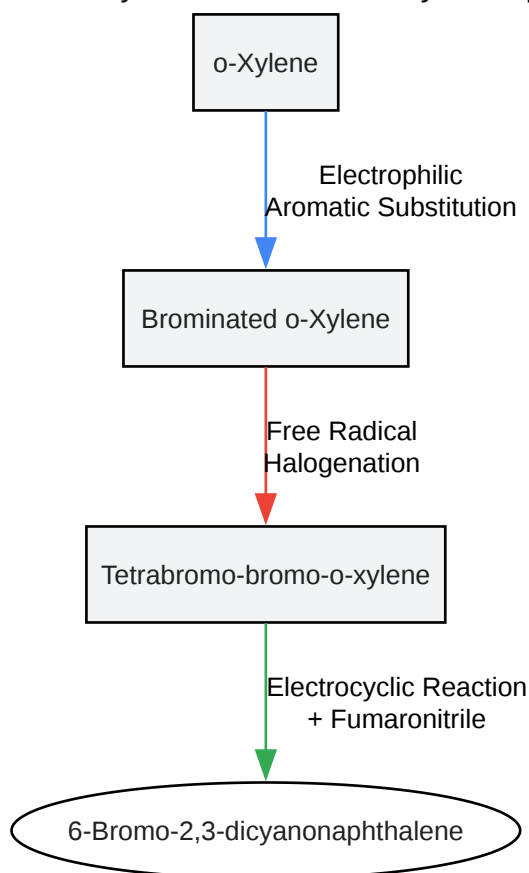
Synthesis of 6-Bromo-2,3-dicyanonaphthalene: A Conceptual Pathway

A common route to substituted 2,3-dicyanonaphthalenes involves a three-step process starting from a correspondingly substituted o-xylene. For **6-Bromo-2,3-dicyanonaphthalene**, the conceptual pathway is as follows:

- **Electrophilic Aromatic Substitution:** The process begins with the bromination of o-xylene to introduce a bromine atom onto the aromatic ring.
- **Free Radical Halogenation:** The methyl groups of the brominated o-xylene are then subjected to free radical halogenation, typically with N-bromosuccinimide (NBS), to form a tetrabrominated intermediate.
- **Electrocyclic Reaction:** The resulting tetrabromo-bromo-o-xylene undergoes an electrocyclic reaction with fumaronitrile to yield **6-Bromo-2,3-dicyanonaphthalene**.

The following diagram illustrates this synthetic logic.

Synthetic Pathway for 6-Bromo-2,3-dicyanonaphthalene



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Caption: A conceptual diagram of the synthetic route to **6-Bromo-2,3-dicyanonaphthalene**.

Detailed Experimental Protocol: Synthesis of 2,3-Dicyanonaphthalene

This protocol describes the synthesis of the unsubstituted 2,3-dicyanonaphthalene and can serve as a basis for developing a procedure for its brominated analog.

Materials:

- $\alpha,\alpha,\alpha',\alpha'$ -Tetrabromo-o-xylene (0.1 mole)
- Fumaronitrile (0.17 mole)
- Sodium Iodide (0.66 mole)
- Anhydrous Dimethylformamide (DMF) (400 ml)
- Ice water (800 g)
- Sodium hydrogen sulfite (approx. 15 g)
- Chloroform
- Ethanol

Procedure:

- Combine $\alpha,\alpha,\alpha',\alpha'$ -tetrabromo-o-xylene (0.1 mole), fumaronitrile (0.17 mole), and sodium iodide (0.66 mole) in 400 ml of anhydrous dimethylformamide.
- Heat the mixture with stirring at 70-80 °C for 7 hours.
- After the reaction is complete, pour the reaction solution into 800 g of ice water.
- To the resulting precipitate, add approximately 15 g of sodium hydrogen sulfite and let it stand overnight.
- Collect the precipitate by suction filtration and dry it thoroughly.
- Recrystallize the crude product from a mixture of chloroform and ethanol to obtain pure 2,3-dicyanonaphthalene.

Safety and Handling

6-Bromo-2,3-dicyanonaphthalene should be handled with care in a well-ventilated laboratory setting. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. In case of contact with eyes, rinse immediately with plenty of water

and seek medical advice. If inhaled, move the person to fresh air. If swallowed, seek immediate medical attention. For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Applications in Research and Development

The primary application of **6-Bromo-2,3-dicyanonaphthalene** is as a building block for the synthesis of peripherally substituted naphthalocyanines. The bromine atom provides a reactive handle for introducing various functional groups through cross-coupling reactions, such as Suzuki or Sonogashira couplings. This allows for the development of naphthalocyanine-based materials with tailored properties for specific applications, including:

- Photodynamic Therapy (PDT): As photosensitizers that generate reactive oxygen species upon light activation to kill cancer cells.
- Bio-imaging: As fluorescent probes for imaging biological systems.
- Materials Science: In the development of advanced materials with specific optical and electronic properties.

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References

- 1. scbt.com [scbt.com]
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